

# Personal protective equipment for handling Boc-L-phenylalanine methyl ester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boc-L-phenylalanine methyl ester*

Cat. No.: *B558237*

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## Essential Safety and Handling Guide for Boc-L-phenylalanine Methyl Ester

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to both personal safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information for handling **Boc-L-phenylalanine methyl ester**, a common reagent in peptide synthesis.

Chemical Identifier and Properties:

Property	Value
Chemical Name	N-(tert-Butoxycarbonyl)-L-phenylalanine methyl ester
Synonyms	Boc-L-phenylalanine methyl ester, Boc-Phe-OMe
CAS Number	51987-73-6
Molecular Formula	C <sub>15</sub> H <sub>21</sub> NO <sub>4</sub>
Molecular Weight	279.33 g/mol
Appearance	White to off-white powder or solid[1][2]
Melting Point	36-40 °C
Storage	Store in a dry, cool, and well-ventilated place. Keep containers tightly closed. Recommended storage temperature is 2-8°C.[3]

Hazard Identification and Personal Protective Equipment (PPE):

**Boc-L-phenylalanine methyl ester** is classified as a hazardous chemical. Adherence to the following PPE guidelines is mandatory to minimize exposure risk.

Hazard	GHS Classification	Recommended PPE
Eye Irritation	Category 2: Causes serious eye irritation[4][5]	Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations.[1][4]
Skin Irritation	Category 2: Causes skin irritation[4][5]	Chemical-resistant gloves (e.g., nitrile) and a standard laboratory coat must be worn. [1][6]
Respiratory Irritation	Category 3: May cause respiratory irritation[4][5]	Handle in a well-ventilated area or a chemical fume hood. [6] If dust formation is likely, a NIOSH-approved respirator is necessary.[6][7]

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for the safe handling of **Boc-L-phenylalanine methyl ester**.

- Preparation: Before handling, ensure that a designated work area, preferably within a chemical fume hood, is clean and uncluttered.[8] An eyewash station and safety shower should be in close proximity.[4]
- Donning PPE: Put on all required personal protective equipment in the following order: laboratory coat, safety goggles, and then gloves.
- Weighing and Transfer:
  - Use a clean spatula and weigh boat to measure the desired amount of the compound.
  - To minimize dust dispersal, conduct weighing within a ventilated enclosure or fume hood. [6]
  - Keep the container tightly closed when not in use.[4][9]

- Post-Handling:
  - Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)
  - Clean the work area and any equipment used.
  - Properly doff and dispose of contaminated PPE.

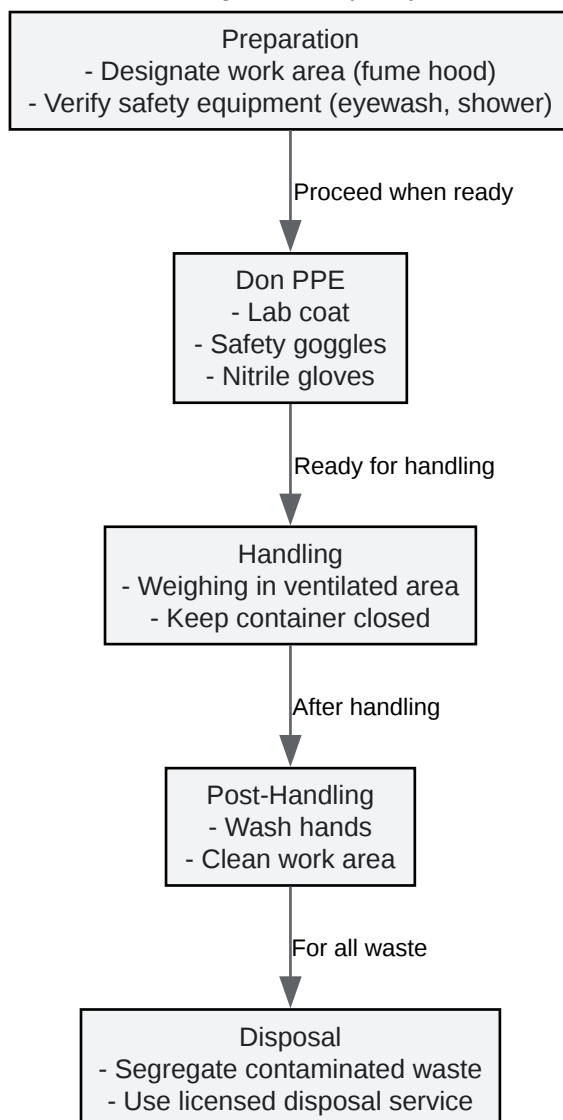
## Disposal Plan

Proper disposal of **Boc-L-phenylalanine methyl ester** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All materials contaminated with **Boc-L-phenylalanine methyl ester**, including empty containers, used PPE, and absorbent materials from spills, must be collected in a dedicated, clearly labeled, and sealed container.
- Disposal Method: Dispose of the chemical waste through a licensed and approved waste disposal company.[\[4\]](#)[\[7\]](#) Do not allow the substance to be released into the environment.[\[4\]](#) Under no circumstances should this chemical be poured down the drain.[\[7\]](#)
- Spill Management: In case of a spill, avoid dust formation.[\[4\]](#)[\[9\]](#) Sweep up the solid material and place it into a suitable container for disposal.[\[4\]](#)[\[9\]](#)

## Experimental Workflow for Safe Handling

## Workflow for Safe Handling of Boc-L-phenylalanine Methyl Ester



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Caption: A flowchart outlining the key steps for the safe handling of **Boc-L-phenylalanine methyl ester**, from preparation to disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling Boc-L-phenylalanine methyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558237#personal-protective-equipment-for-handling-boc-l-phenylalanine-methyl-ester]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)